Technical Guide: 1-Bromo-10-fluorodecane Molecular Architecture

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Compound of Interest

Compound Name:	*1-Bromo-10-fluorodecane*
CAS No.:	*334-61-2*
Cat. No.:	*B1594040*

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Executive Summary

1-Bromo-10-fluorodecane (CAS: 334-61-2) represents a critical class of heterobifunctional alkyl linkers used extensively in surface chemistry and modern drug discovery, particularly in the design of Proteolysis Targeting Chimeras (PROTACs). Unlike simple alkyl chains, the introduction of a terminal fluorine atom creates a unique "metabolic block" while maintaining a steric profile similar to hydrogen. This guide provides a rigorous analysis of its structural properties, optimized synthetic protocols, and its strategic utility in modulating the physicochemical properties of bivalent ligands.

Part 1: Structural Architecture & Chemical Properties

Molecular Geometry and Electronic Profile

The molecule consists of a ten-carbon saturated chain (

) capped by two distinct halogens: a bromine atom (leaving group) and a fluorine atom (bioisostere/blocking group).

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- The Fluorine Effect (The "Bioisostere"): The C-F bond is the strongest single bond in organic chemistry (~116 kcal/mol vs. ~68 kcal/mol for C-Br). The fluorine atom acts as a hydrogen mimic sterically (van der Waals radius: 1.47 Å vs. 1.20 Å for H) but drastically alters the electronic landscape due to its high electronegativity (3.98 Pauling scale).
- The Bromine Terminus (The "Handle"): The C-Br bond is weaker and highly polarizable, making it an excellent electrophile for

  substitution reactions, allowing the attachment of ligands or surface anchors.

Physicochemical Data Table

Property	Value	Significance
Molecular Formula		Heterobifunctional Linker
Molecular Weight	239.17 g/mol	Low MW allows for "linker" utility without violating Lipinski rules excessively
Boiling Point	~264.9°C (Predicted)	High boiling point requires vacuum distillation for purification
Density	1.126 g/cm^3	Denser than water; facilitates phase separation during extraction
LogP	~5.4 (Predicted)	Highly lipophilic; requires organic solvents (DCM, THF) for reaction
C-F Bond Length	1.35 Å	Short, strong bond; resistant to metabolic hydrolysis
C-Br Bond Length	1.94 Å	Long, weak bond; reactive site for functionalization

Part 2: Synthetic Pathways & Optimization

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While statistical halogen exchange (Halex) on 1,10-dibromodecane is possible, it yields a mixture of products (Br-Br, Br-F, F-F) that is difficult to separate. The Gold Standard protocol for research applications is the Deoxofluorination of 10-bromodecan-1-ol. This route ensures high regioselectivity.

Optimized Protocol: Deoxofluorination

Reagents: 10-Bromodecan-1-ol, DAST (Diethylaminosulfur trifluoride) or Deoxo-Fluor®, Dichloromethane (DCM).

Step-by-Step Methodology:

- Preparation: In a flame-dried round-bottom flask under Argon atmosphere, dissolve 10-bromodecan-1-ol (1.0 eq) in anhydrous DCM (0.1 M concentration).
- Cooling: Cool the solution to -78°C using a dry ice/acetone bath. Critical: Low temperature prevents elimination side reactions (alkene formation).
- Addition: Dropwise add DAST (1.2 eq). The reaction is exothermic; maintain internal temperature below -60°C.
- Equilibration: Allow the mixture to warm to room temperature (RT) slowly over 4 hours.
- Quenching (Safety Critical): Cool back to 0°C. Quench by slow addition of saturated aqueous

  . Warning: DAST releases HF upon hydrolysis; use plasticware if possible or glass with immediate neutralization.
- Extraction: Extract with DCM (3x). Wash combined organics with brine, dry over

  , and concentrate.
- Purification: Flash column chromatography (Hexanes/EtOAc gradient). The product is a colorless oil.

Synthetic Workflow Diagram

The following diagram illustrates the logic flow from precursor selection to final isolation.

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Figure 1: Deoxofluorination workflow for high-purity synthesis of **1-bromo-10-fluorodecane**.

Part 3: Spectroscopic Characterization (Validation)

To ensure the integrity of the synthesized linker, NMR spectroscopy is the primary validation tool. The presence of fluorine provides a distinct handle for verification.

NMR Signature Analysis

Nucleus	Chemical Shift ( )	Multiplicity	Coupling ( )	Assignment
NMR	4.44 ppm	dt (doublet of triplets)	,	(Terminal Fluorine)
NMR	3.41 ppm	t (triplet)		(Terminal Bromine)
NMR	-218.0 ppm	tt (triplet of triplets)	,	Terminal Fluorine

Interpretation:

- The

  signal at 4.44 ppm is the diagnostic peak. It appears as a doublet of triplets due to the massive coupling with the geminal fluorine atom (

).

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- The

  signal at -218 ppm confirms the formation of a primary alkyl fluoride. Absence of this peak indicates failed fluorination.

Part 4: Applications in Drug Discovery (PROTACs)

1-Bromo-10-fluorodecane is a premier building block for Proteolysis Targeting Chimeras (PROTACs). In this context, it serves as a "linker" connecting an E3 Ligase ligand (e.g., Thalidomide) to a Protein of Interest (POI) ligand.

The "Fluorine Advantage" in Linkers

Why use a fluorinated decyl chain instead of a simple decyl chain?

- Metabolic Stability: Long alkyl chains are susceptible to

  -oxidation by Cytochrome P450 enzymes. The terminal fluorine atom blocks this oxidation site, extending the half-life (

) of the drug.

- Lipophilicity Modulation: Fluorine increases lipophilicity (LogP) slightly but lowers the basicity of nearby amines, improving membrane permeability.

- Conformational Bias: The gauche effect (preference of C-F bonds to align gauche to adjacent C-C bonds) can induce specific chain conformations that may favor ternary complex formation.

PROTAC Assembly Logic

The bromide end reacts with nucleophiles (amines/phenols) on the ligand, while the fluoride end remains as a stable, inert cap (if used as a probe) or the chain is used as a bifunctional linker where the Fluorine was a placeholder or the synthesis originated from the dibromide. Note: In most linker contexts, the Fluorine is the metabolic block at the center or terminus of a chain.

Scenario: Using **1-Bromo-10-fluorodecane** to create a "Fluorine-Capped" PROTAC probe to study linker length vs. degradation efficiency.

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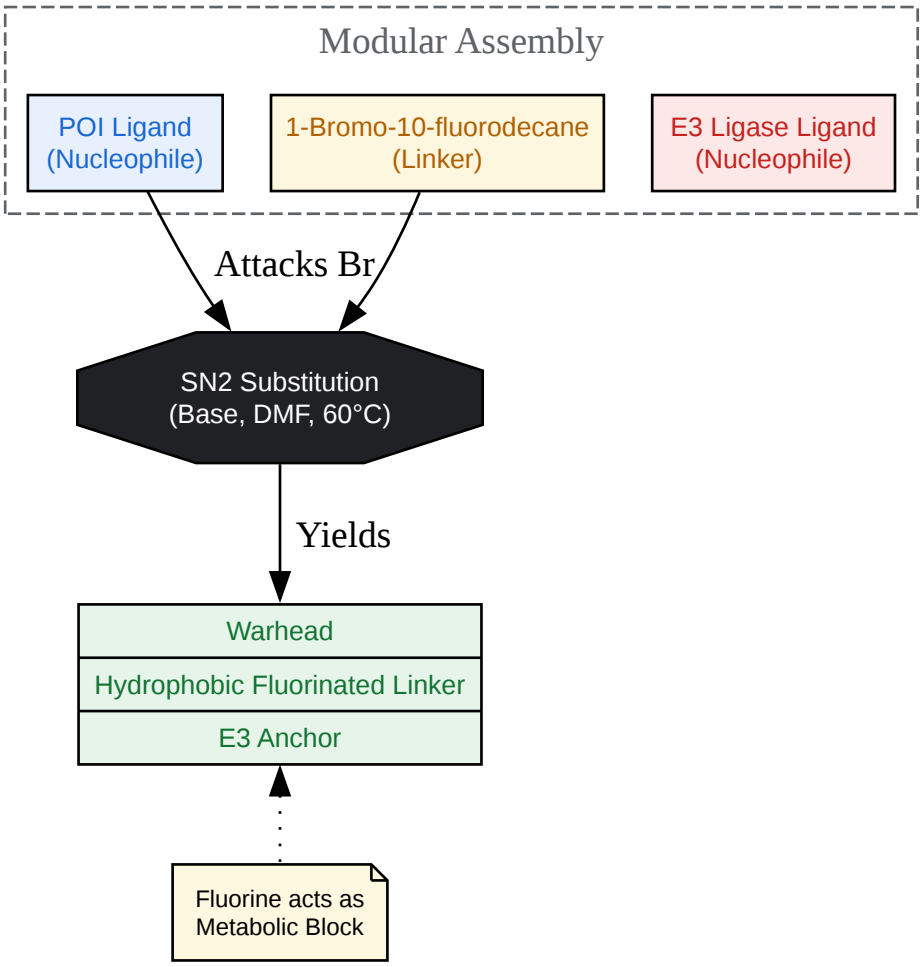

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Figure 2: Assembly logic for incorporating **1-bromo-10-fluorodecane** into a PROTAC scaffold.

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